

An In-depth Technical Guide to Butyl Dodecanoate

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Compound of Interest

Compound Name: 3-Hydroxybutyl dodecanoate

Cat. No.: B15182631

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An important note on the requested compound: Initial searches for "**3-Hydroxybutyl dodecanoate**" did not yield a specific CAS number or detailed technical information, suggesting it is not a commonly available or well-characterized compound. This guide will therefore focus on the closely related and well-documented ester, Butyl Dodecanoate (also known as Butyl Laurate), CAS Number: 106-18-3. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Butyl dodecanoate is the ester formed from the reaction of butanol and dodecanoic acid (lauric acid). It is a colorless to pale yellow liquid with a characteristically fatty or fruity odor. Due to its low toxicity and pleasant aroma, it finds applications as a flavoring agent in the food industry and as a fragrance component in cosmetics and personal care products. In a research context, it serves as a valuable biochemical reagent and a building block in organic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, metabolic fate, and safety information.

Physicochemical Properties

A summary of the key physical and chemical properties of Butyl Dodecanoate is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	106-18-3	
Molecular Formula	C16H32O2	
Molecular Weight	256.42 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Waxy, soapy, fruity, peanut nuance	
Boiling Point	180 °C at 18 mmHg	
Melting Point	-7 °C	
Density	0.853 - 0.863 g/mL at 25 °C	
Flash Point	> 110 °C (> 230 °F)	
Solubility	Insoluble in water; soluble in most organic solvents	
Refractive Index	1.430 - 1.438 at 20 °C	
logP	6.51	

Synthesis of Butyl Dodecanoate

Butyl dodecanoate can be synthesized through the esterification of lauric acid with n-butanol. Both chemical and enzymatic methods are employed for its production.

Chemical Synthesis

The traditional method involves the Fischer esterification of lauric acid and n-butanol in the presence of an acid catalyst, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid. The reaction is typically carried out under reflux to drive the equilibrium towards the formation of the ester by removing the water produced.

Enzymatic Synthesis

Enzymatic synthesis, particularly using lipases, offers a greener and more selective alternative to chemical methods. Lipases can catalyze the esterification reaction under milder conditions, often in solvent-free systems or in organic solvents. Immobilized lipases are frequently used to facilitate catalyst recovery and reuse.

This protocol is based on the lipase-catalyzed esterification of lauric acid and butanol.

Materials:

- Lauric Acid
- n-Butanol
- Immobilized Lipase (e.g., from *Rhizopus oryzae* or *Candida antarctica*)
- Hexane (or other suitable organic solvent)
- Molecular sieves (optional, for water removal)
- Shaking incubator or magnetic stirrer with heating
- Gas chromatograph (GC) for reaction monitoring

Procedure:

- In a sealed reaction vessel, dissolve lauric acid in hexane.
- Add n-butanol to the mixture. A slight molar excess of butanol is often used to drive the reaction forward.
- Add the immobilized lipase to the reaction mixture. The amount of lipase will depend on its activity.
- If desired, add molecular sieves to remove the water produced during the reaction.
- Incubate the reaction mixture at a controlled temperature (e.g., 37-60°C) with constant agitation (e.g., 150-220 rpm).

- Monitor the progress of the reaction by taking samples at regular intervals and analyzing them by gas chromatography to determine the conversion of lauric acid to butyl laurate.
- Once the reaction has reached the desired conversion, stop the reaction by filtering off the immobilized lipase.
- The solvent can be removed under reduced pressure, and the crude product can be purified, if necessary, by distillation or chromatography.

Workflow for Enzymatic Synthesis of Butyl Dodecanoate:

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